

Proper Disposal Procedures for (R)-Idhp (Inosine Diphosphate)

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Compound of Interest

Compound Name: (R)-Idhp
Cat. No.: B12391047

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This document provides essential safety and logistical information for the proper disposal of **(R)-Idhp**, identified as Inosine diphosphate (IDP). The following procedures are designed to ensure the safe handling and disposal of this material in a laboratory setting, minimizing risks to personnel and the environment.

Hazard Identification and Safety Precautions

Inosine diphosphate, in its sodium salt form, is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity, oral (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

Personal Protective Equipment (PPE): Before handling Inosine diphosphate, ensure the following personal protective equipment is worn:

- Protective gloves
- Eye protection (safety glasses or goggles)
- Face protection
- Appropriate respiratory protection if dust is generated

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C10H14N4O11P2	--INVALID-LINK--[2]
Formula Weight	428.19 g/mol	--INVALID-LINK--[2]
CAS Number	54735-61-4 (disodium salt)	--INVALID-LINK--[1]
Appearance	Powder	--INVALID-LINK--[3]
Solubility	Water: 50 mg/mL, clear to very slightly hazy, colorless	--INVALID-LINK--[3]
Storage Temperature	-20°C	--INVALID-LINK--[3]

Detailed Disposal Protocol

The following step-by-step protocol should be followed for the disposal of Inosine diphosphate waste.

Step 1: Waste Segregation and Collection

- Collect all waste containing Inosine diphosphate in a designated, properly labeled, and sealed waste container.
- Do not mix with other incompatible waste streams.
- The container should be made of a material compatible with the chemical.

Step 2: Labeling

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "Inosine diphosphate".
- Include the hazard pictograms (e.g., GHS07 for irritant and harmful).

Step 3: Storage

- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be well-ventilated and away from incompatible materials.

Step 4: Disposal

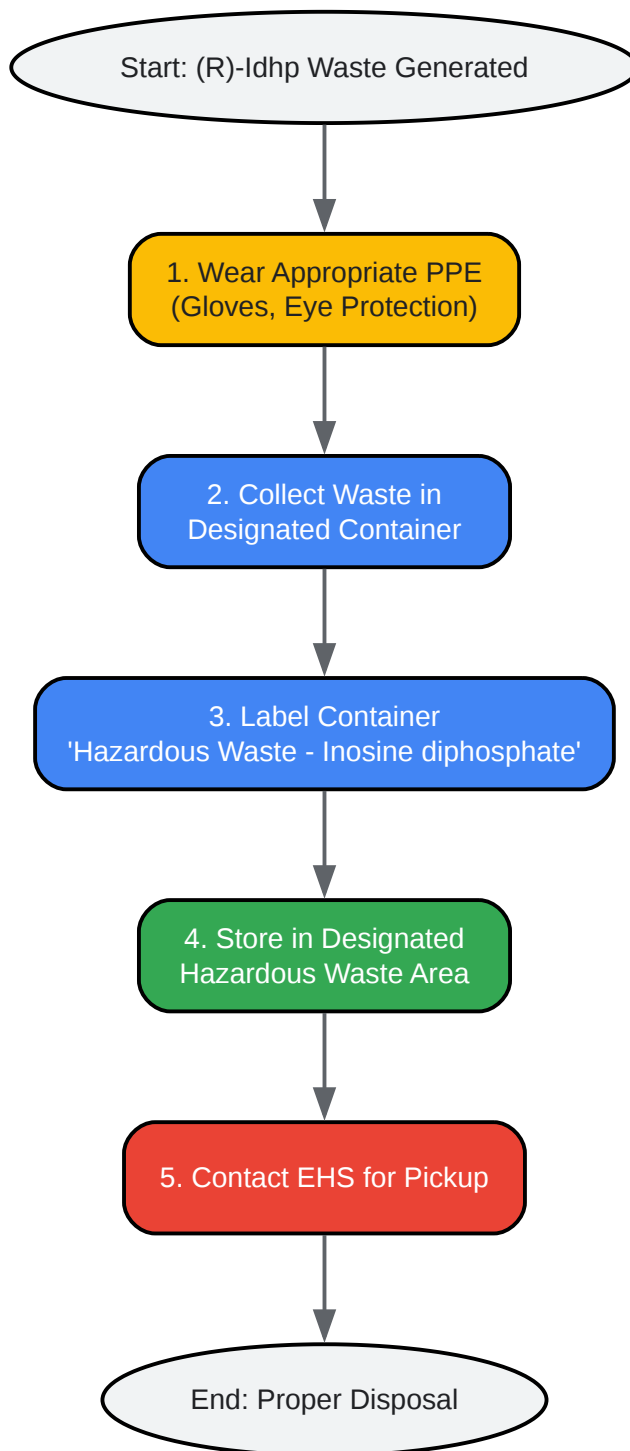
- Dispose of the contents and the container in accordance with local, state, and federal regulations.[\[3\]](#)
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
- Do not dispose of Inosine diphosphate down the drain or in the regular trash.

Emergency Procedures:

- If on skin: Wash with plenty of soap and water.[\[1\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
[\[1\]](#)
- If swallowed: Rinse mouth.[\[1\]](#)

Visual Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **(R)-ldhp** (Inosine diphosphate).



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Caption: Logical workflow for the safe disposal of **(R)-Idhp**.

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References

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- [2. 86-04-4 CAS MSDS \(INOSINATE5'-DIPHOSPHATE\) Melting Point Boiling Point Density CAS Chemical Properties](#) [chemicalbook.com]
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